

# C.I. Acid Blue 324: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: C.I. Acid Blue 324

Cat. No.: B1371530

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An in-depth examination of the chemical properties, synthesis, and analytical methodologies of **C.I. Acid Blue 324**, with a focus on its application in biosorption studies.

## Core Chemical and Physical Properties

**C.I. Acid Blue 324** is a synthetic anthraquinone dye recognized for its vibrant blue color.<sup>[1][2]</sup> It is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.<sup>[3][4]</sup> Its chemical structure and properties are well-defined, making it a useful compound for various research applications, particularly in environmental science and analytical chemistry.

Below is a summary of the key quantitative data for **C.I. Acid Blue 324**.

Property	Value	Reference
Molecular Formula	C22H16N3NaO6S	[1][2][3][5]
Molecular Weight	473.43 g/mol	[1][2][3][5]
CAS Number	88264-80-6	[1][3][5]
IUPAC Name	sodium;4-(3-acetamidoanilino)-1-amino-9,10-dioxoanthracene-2-sulfonate	[1]
Appearance	Blue Powder	[6][7]
Solubility	Soluble in water	[7]

## Synthesis of C.I. Acid Blue 324

The synthesis of **C.I. Acid Blue 324** is typically achieved through a condensation reaction.[2][3] This process involves the reaction of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (also known as bromaminic acid) with N-(3-aminophenyl)acetamide.[1][3] The reaction is generally carried out in the presence of a copper salt catalyst and an acid-binding agent.[3] The final product is then converted to its sodium salt to enhance its water solubility for dyeing applications.[3]

A logical diagram illustrating the synthesis pathway is provided below.

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## References

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